

# physical appearance and melting point of Pyrazine-2,5-dicarboxylic acid

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## Compound of Interest

Compound Name: *Pyrazine-2,5-dicarboxylic acid*

Cat. No.: *B093053*

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## Technical Guide: Pyrazine-2,5-dicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **Pyrazine-2,5-dicarboxylic acid**, a key heterocyclic organic compound.

### Core Properties and Physical Appearance

**Pyrazine-2,5-dicarboxylic acid** ( $C_6H_4N_2O_4$ ) is a derivative of pyrazine, presenting as a white to off-white crystalline solid at room temperature.<sup>[1]</sup> It is often observed in the form of fine needles or a powder with minimal odor.<sup>[1]</sup> As a dicarboxylic acid, its structure features two carboxylic acid functional groups attached to the pyrazine ring at the 2 and 5 positions. This substitution pattern contributes to its polarity and solubility characteristics.<sup>[1]</sup> The compound's rigid structure and capacity for hydrogen bonding are key factors influencing its physical properties, such as its high melting point and limited solubility in water.<sup>[1]</sup>

### Quantitative Physicochemical Data

The following table summarizes the key quantitative data for **Pyrazine-2,5-dicarboxylic acid**.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	168.11 g/mol	--INVALID-LINK--
Melting Point	255-260 °C	--INVALID-LINK--, --INVALID-LINK--
Melting Point (Dihydrate)	272-277 °C	
Boiling Point (Predicted)	466.5 ± 45.0 °C	--INVALID-LINK--
Density (Predicted)	1.665 ± 0.06 g/cm <sup>3</sup>	--INVALID-LINK--
pKa (Predicted)	2.20 ± 0.10	--INVALID-LINK--
Water Solubility	Slightly soluble	--INVALID-LINK--, --INVALID-LINK--
CAS Number	122-05-4	--INVALID-LINK--

## Experimental Protocols

### Synthesis of Pyrazine-2,5-dicarboxylic Acid via Oxidation

A common and established method for the synthesis of **Pyrazine-2,5-dicarboxylic acid** is the oxidation of 2,5-dimethylpyrazine.[1] This process typically employs strong oxidizing agents. The following protocol is a representative example based on established chemical principles for this type of transformation.

Materials:

- 2,5-dimethylpyrazine
- Potassium permanganate (KMnO<sub>4</sub>)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium bisulfite (NaHSO<sub>3</sub>)

- Distilled water
- Ethanol
- Standard laboratory glassware (three-necked flask, reflux condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Büchner funnel and filter paper
- pH meter or pH paper

Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, dissolve 2,5-dimethylpyrazine in water.
- **Oxidation:** While stirring vigorously, slowly add a saturated aqueous solution of potassium permanganate through the dropping funnel. The rate of addition should be controlled to maintain a gentle reflux of the reaction mixture. This reaction is exothermic.
- **Reaction Monitoring:** The progress of the reaction can be monitored by the disappearance of the purple color of the permanganate. The reaction is typically heated to ensure complete conversion.
- **Work-up:** After the reaction is complete, cool the mixture and filter it through a large Büchner funnel to remove the manganese dioxide ( $\text{MnO}_2$ ) precipitate. The filter cake should be washed with hot water to recover any product.
- **Acidification:** Combine the filtrate and washings, and carefully acidify with sulfuric acid to a low pH. This will precipitate the crude **Pyrazine-2,5-dicarboxylic acid**.
- **Decolorization (Optional):** If the crude product is colored, it can be decolorized by adding a small amount of sodium bisulfite to the hot solution to reduce any remaining manganese dioxide.
- **Purification:** The precipitated solid is collected by filtration, washed with cold water, and then can be further purified by recrystallization from hot water or an ethanol/water mixture.

- **Drying:** The purified product is dried in an oven at a suitable temperature to yield **Pyrazine-2,5-dicarboxylic acid** as a crystalline solid.

## Applications in Research and Development

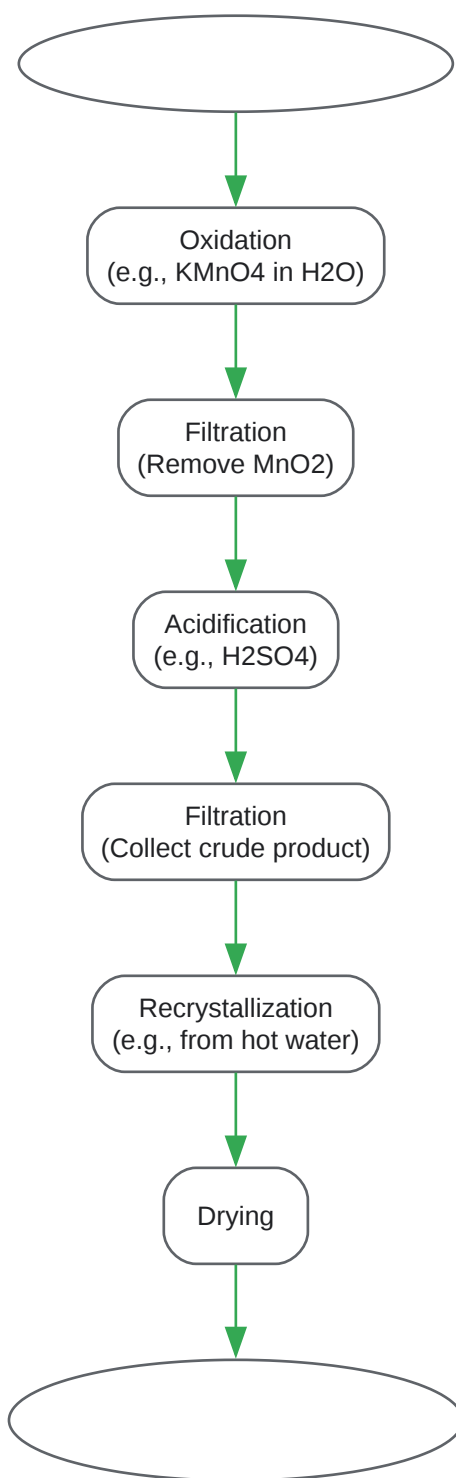
**Pyrazine-2,5-dicarboxylic acid** serves as a versatile building block in various scientific fields:

- **Coordination Chemistry:** It is frequently used as a ligand to form stable complexes with transition metals. These metal-organic frameworks (MOFs) and coordination polymers are investigated for their potential applications in catalysis, magnetism, and as porous materials.  
[\[1\]](#)[\[2\]](#)
- **Pharmaceuticals and Agrochemicals:** The pyrazine moiety is a recognized pharmacophore in drug discovery.[\[3\]](#)[\[4\]](#) **Pyrazine-2,5-dicarboxylic acid** and its derivatives are used as intermediates in the synthesis of novel therapeutic agents and agrochemicals.[\[1\]](#) For instance, derivatives have been synthesized and evaluated for their antioxidant and antimicrobial properties.
- **Proteomics Research:** It is also utilized as a chemical tool in the field of proteomics.[\[5\]](#)

## Visualized Workflows

### Experimental Workflow for Synthesis

The following diagram illustrates the general laboratory workflow for the synthesis of **Pyrazine-2,5-dicarboxylic acid**.

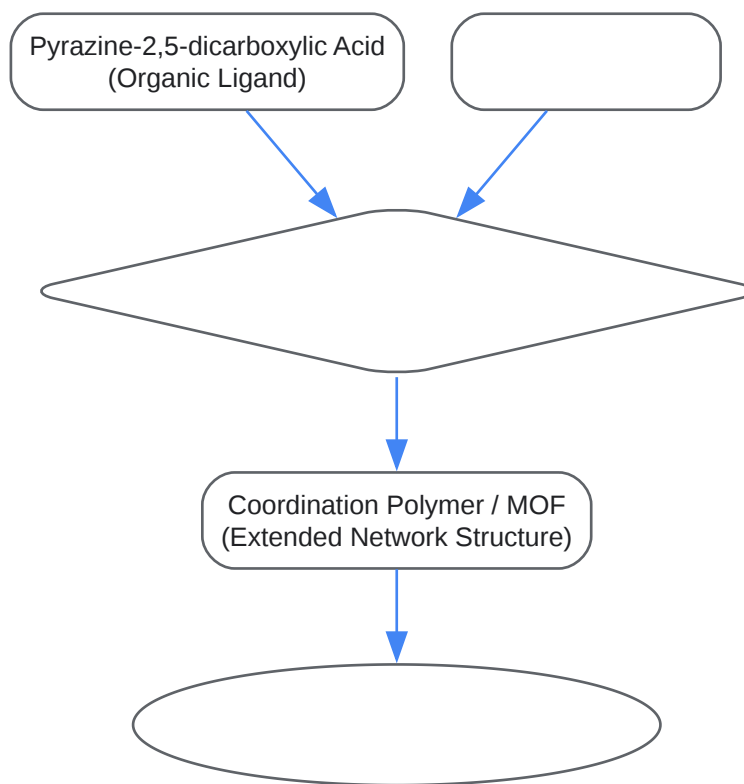


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Caption: Synthesis of **Pyrazine-2,5-dicarboxylic acid**.

## Logical Relationship in Coordination Chemistry

This diagram depicts the role of **Pyrazine-2,5-dicarboxylic acid** as a ligand in the formation of coordination polymers.



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Caption: Formation of Coordination Polymers.

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- To cite this document: BenchChem. [physical appearance and melting point of Pyrazine-2,5-dicarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093053#physical-appearance-and-melting-point-of-pyrazine-2-5-dicarboxylic-acid]

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